Comprehensive Synthesis Guide: 3-Bromo-4-propoxyphenylacetic Acid

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Compound of Interest

Compound Name:	*3-Bromo-4-propoxyphenylacetic Acid*
CAS No.:	*1511318-54-9*
Cat. No.:	*B1380722*

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Executive Summary & Strategic Importance

3-Bromo-4-propoxyphenylacetic acid is a high-value intermediate in the synthesis of pharmaceuticals targeting metabolic disorders (e.g., PPAR agonists, GPR40 modulators) and certain agrochemicals. Its structural core—a phenylacetic acid scaffold with specific halogen and alkoxy substitutions—provides a versatile handle for further elaboration. The bromine atom at the C3 position serves as a critical site for cross-coupling reactions (Suzuki-Miyaura, Buchwald-Hartwig), while the propoxy group at C4 modulates lipophilicity and receptor binding affinity.

This guide details a robust, scalable synthesis pathway designed to maximize regioselectivity and yield. Unlike generic protocols, this method prioritizes the "Protection-Bromination-Alkylation-Deprotection" strategy to avoid common pitfalls such as over-bromination or side-chain halogenation.

Retrosynthetic Analysis

To design the optimal route, we deconstruct the target molecule (TM) backwards:

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- Target Molecule (TM): **3-Bromo-4-propoxyphenylacetic acid**.
- Disconnection 1 (Ester Hydrolysis): The carboxylic acid is best generated from an ester precursor to facilitate purification of intermediates.
- Disconnection 2 (O-Alkylation): The propoxy group is installed via Williamson ether synthesis. This allows for late-stage diversity if other alkoxy groups are desired.
- Disconnection 3 (Electrophilic Aromatic Substitution): The bromine is introduced ortho to the phenol group. The phenol is a stronger ortho-director than the alkyl side chain, ensuring regioselectivity at position 3.
- Starting Material: 4-Hydroxyphenylacetic acid (Commercial commodity chemical).

Pathway Visualization

The following diagram illustrates the logical flow of the chosen synthesis pathway.



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Figure 1: Step-wise synthesis pathway from 4-Hydroxyphenylacetic acid to the target compound.

Detailed Experimental Protocols

Step 1: Esterification (Protection)

Objective: Convert the carboxylic acid to a methyl ester to improve solubility in organic solvents and prevent interference during the bromination step.

- Reagents: 4-Hydroxyphenylacetic acid (1.0 eq), Methanol (solvent/reactant), Sulfuric acid (catalytic, 0.1 eq).
- Procedure:

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- Dissolve 4-hydroxyphenylacetic acid in Methanol (10 mL/g).
- Add concentrated H_2SO_4 dropwise.
- Reflux for 4–6 hours. Monitor by TLC (EtOAc/Hexane 1:1).
- Concentrate in vacuo. Neutralize with saturated $NaHCO_3$.
- Extract with Ethyl Acetate, dry over Na_2SO_4, and concentrate.

- Expected Yield: >95% (Quantitative).
- Checkpoint: Product should be a clear oil or low-melting solid.

Step 2: Regioselective Bromination

Objective: Introduce bromine at the C3 position. Scientific Rationale: The hydroxyl group is a powerful ortho/para activating group. Since the para position is blocked by the acetic acid side chain, bromination is directed to the ortho positions (C3/C5). Low temperature is critical to prevent di-bromination (3,5-dibromo species).

- Reagents: Methyl 4-hydroxyphenylacetate (1.0 eq), Bromine (Br_2) (1.05 eq), Acetic Acid (AcOH) or DCM.
- Procedure:
  - Dissolve the ester in Glacial Acetic Acid (5 mL/g) or DCM.
  - Cool the solution to 0–5°C in an ice bath.
  - Add Br_2 (diluted in the solvent) dropwise over 30–60 minutes. Do not allow temperature to rise.
  - Stir at 0°C for 2 hours, then allow to warm to room temperature (RT) for 1 hour.
  - Quench with aqueous Sodium Thiosulfate ($Na_2S_2O_3$) to remove excess bromine.
  - Extract with DCM, wash with water and brine.

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- Purification: Recrystallization from Ethanol/Water or Column Chromatography (if di-bromo byproduct is >5%).
- Expected Yield: 80–85%.

Step 3: O-Alkylation (Williamson Ether Synthesis)

Objective: Install the propyl chain. Scientific Rationale: Phenols are readily alkylated by alkyl halides in the presence of a weak base. The bromine atom at C3 slightly deactivates the ring but does not significantly hinder the nucleophilicity of the phenoxide.

- Reagents: Methyl 3-bromo-4-hydroxyphenylacetate (1.0 eq), 1-Bromopropane (1.2 eq), Potassium Carbonate (K_2CO_3) (2.0 eq), Acetone or DMF.
- Procedure:
  - Dissolve the bromophenol intermediate in Acetone (10 mL/g).
  - Add anhydrous K_2CO_3.
  - Add 1-Bromopropane.
  - Reflux for 6–12 hours.
  - Filter off inorganic salts. Concentrate filtrate.
- Expected Yield: 85–90%.

Step 4: Hydrolysis (Deprotection)

Objective: Reveal the carboxylic acid functionality.

- Reagents: Methyl 3-bromo-4-propoxyphenylacetate (1.0 eq), Lithium Hydroxide (LiOH) (2.0 eq), THF/Water (3:1).
- Procedure:
  - Dissolve the ester in THF/Water.

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- Add LiOH. Stir at RT for 4 hours.
- Acidify to pH 2–3 with 1N HCl.
- The product often precipitates as a white solid. Filter and wash with cold water. If no precipitate, extract with EtOAc.

- Expected Yield: 90–95%.

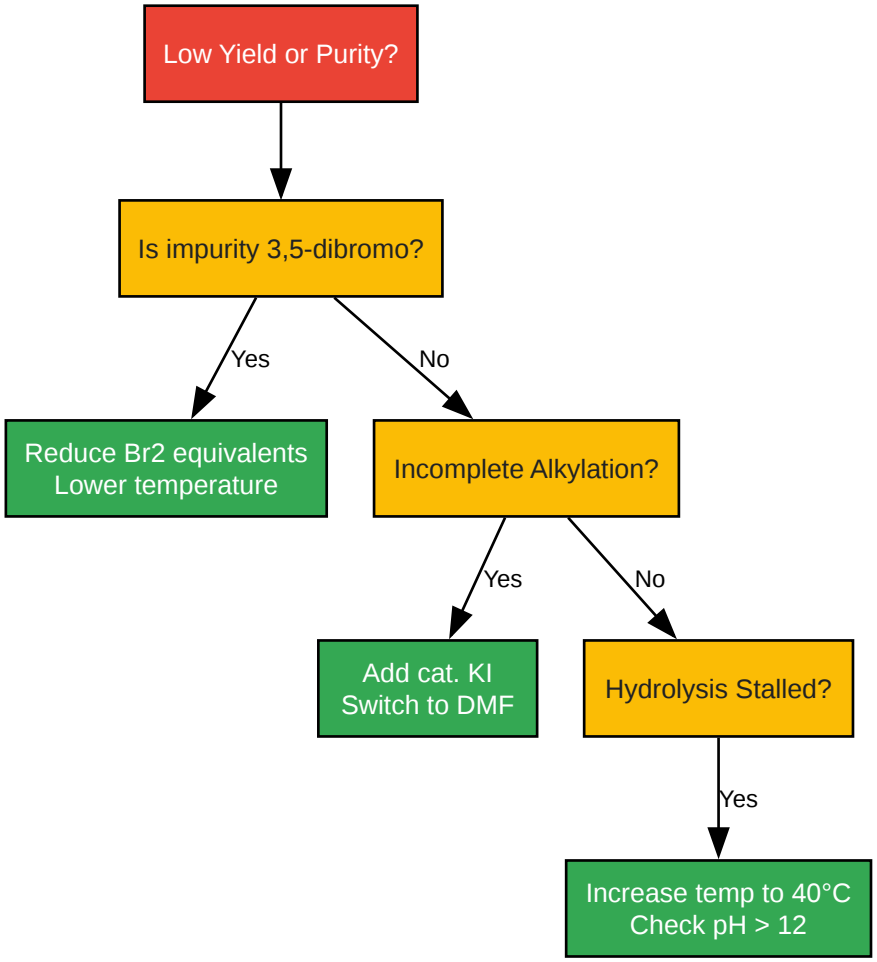
Process Optimization & Troubleshooting

The following table summarizes Critical Process Parameters (CPPs) that directly impact the quality and yield of the final product.

Parameter	Critical Range	Impact of Deviation	Mitigation
Bromination Temp.	0°C – 5°C	>10°C leads to 3,5-dibromo impurity (difficult to separate).	Use jacketed reactor; slow addition of Br_2.[1]
Bromine Stoichiometry	1.00 – 1.05 eq	Excess Br_2 promotes over-bromination.	Titrate Br_2 solution; quench immediately after reaction completion.
Alkylation Solvent	Acetone vs. DMF	DMF is faster but harder to remove. Acetone is cleaner but slower.	Use Acetone for lab scale; DMF for process scale (with water wash).
Base Choice (Step 3)	K_2CO_3 vs. Cs_2CO_3	K_2CO_3 is standard. Cs_2CO_3 accelerates reaction but is costly.	Use K_2CO_3 with catalytic KI (Finkelstein condition) to speed up reaction.

Decision Logic for Troubleshooting

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Figure 2: Troubleshooting logic for common synthesis issues.

Analytical Characterization

To validate the synthesis, the final product must meet the following specifications:

- Appearance: White to off-white crystalline solid.
- ^{1}H NMR (400 MHz, $CDCl_3$):
  - δ 7.43 (d, J=2.0 Hz, 1H, Ar-H3) – Confirming bromine ortho to alkyl.
  - δ 7.15 (dd, J=8.4, 2.0 Hz, 1H, Ar-H5).
  - δ 6.85 (d, J=8.4 Hz, 1H, Ar-H6) – Ortho to propoxy.

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- δ 3.98 (t, J=6.5 Hz, 2H, O-CH_2-).
- δ 3.58 (s, 2H, Ar-CH_2-COOH).
- δ 1.85 (m, 2H, -CH_2-CH_2-CH_3).
- δ 1.05 (t, J=7.4 Hz, 3H, -CH_3).

- Mass Spectrometry (ESI-):m/z 271/273 $[M-H]^-$ (Characteristic 1:1 bromine isotope pattern).

References

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